

# Application of 2,4-Diethyloxazole in Materials Science: An Overview

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## Compound of Interest

Compound Name: 2,4-Diethyloxazole

Cat. No.: B15433917

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A comprehensive review of available scientific literature and databases reveals a notable absence of specific applications for **2,4-Diethyloxazole** in the field of materials science. While the oxazole core is a known constituent in various functional materials, the specific derivative, **2,4-Diethyloxazole**, does not appear to be a widely studied or utilized compound in this context.

Currently, information on **2,4-Diethyloxazole** is largely confined to chemical databases that provide fundamental physicochemical properties. This suggests that its potential as a building block or functional component in materials science remains a largely unexplored area of research. For researchers and scientists, this presents a potential opportunity for novel investigations into the synthesis and characterization of new materials derived from this scaffold.

## Physicochemical Properties of 2,4-Diethyloxazole

For reference and potential future research, the basic properties of **2,4-Diethyloxazole** are summarized below.

Property	Value	Reference
IUPAC Name	2,4-diethyl-1,3-oxazole	[1]
Molecular Formula	C7H11NO	[1]
Molecular Weight	125.17 g/mol	[1]
CAS Number	84027-83-8	[2]

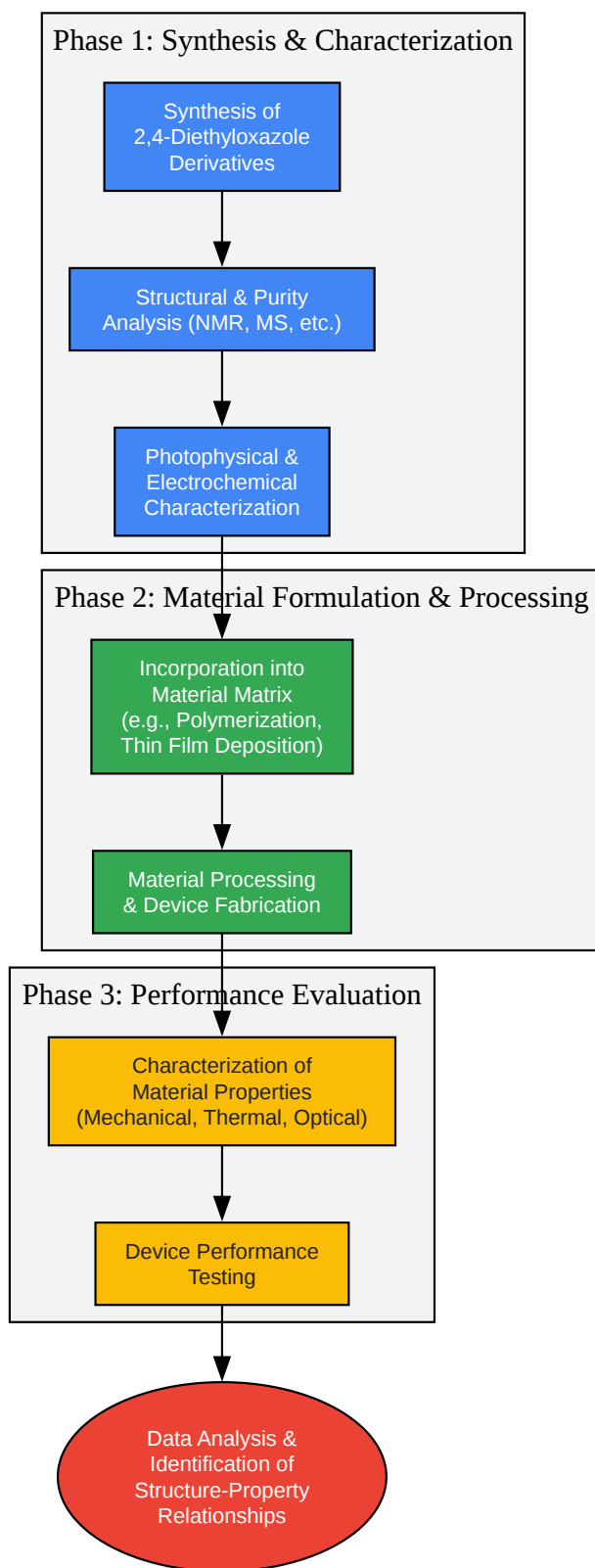
## Potential Research Directions

Given the lack of existing research, the following could be considered as potential avenues for exploring the application of **2,4-Diethyloxazole** in materials science:

- **Polymer Science:** Investigating the use of **2,4-Diethyloxazole** as a monomer or an additive in polymer synthesis could yield novel polymers with unique thermal, mechanical, or optical properties. The oxazole ring could impart specific functionalities to the polymer backbone.
- **Organic Electronics:** While other heterocyclic compounds are extensively studied in organic electronics, the potential of **2,4-Diethyloxazole**-based materials in applications such as organic light-emitting diodes (OLEDs) or organic field-effect transistors (OFETs) is unknown and could be a subject of future research.
- **Corrosion Inhibition:** The nitrogen and oxygen atoms in the oxazole ring could potentially coordinate with metal surfaces, suggesting a possible application as a corrosion inhibitor.

## Experimental Workflow for Exploring Novel Applications

For researchers interested in exploring the potential of **2,4-Diethyloxazole** in materials science, a general experimental workflow is proposed. This workflow is a conceptual guide and would require specific adaptation based on the chosen research direction.



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Figure 1. A generalized experimental workflow for investigating the potential applications of **2,4-Diethyloxazole** in materials science.

In conclusion, while there is no established body of work on the application of **2,4-Diethyloxazole** in materials science, its chemical structure suggests that it could be a valuable, yet unexplored, building block for the creation of novel functional materials. The lack of current data highlights a clear opportunity for original research in this area.

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## References

- 1. Compound 528404: 2,4-Diethyloxazole - Dataset - Virginia Open Data Portal [data.virginia.gov]
- 2. Compound 528404: 2,4-Diethyloxazole - Official Data Source - Virginia Open Data Portal [data.virginia.gov]
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